Application Note: Quantitative Analysis of 1-(5-Chloropyridin-2-yl)-N-methylmethanamine

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Compound of Interest

Compound Name:	*1-(5-Chloropyridin-2-yl)-N-methylmethanamine*
CAS No.:	*1060802-06-3*
Cat. No.:	*B3338743*

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Introduction & Molecule Profile

1-(5-Chloropyridin-2-yl)-N-methylmethanamine is a secondary amine intermediate used in the synthesis of next-generation pyridine-based agrochemicals and pharmaceutical ligands. Precise quantification is critical for determining yield in synthesis and monitoring isomeric purity in 6-chloro-3-pyridyl analogs (neonicotinoids).

Physicochemical Profile

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Property	Value / Characteristic	Relevance to Analysis
CAS Number	1060802-06-3	Unique Identifier
Formula	C H ClN	MW: 156.61 g/mol
pKa (Calc.)	~8.9 (Amine), ~2.5 (Pyridine)	Basic; exists as cation at pH < 7.[1][2][3]
LogP	~0.8 - 1.2	Moderately polar; suitable for Reversed-Phase LC.
UV Max	242 nm, 270 nm (shoulder)	Chromophore allows UV detection.
Solubility	Soluble in MeOH, AcN, Water (pH < 7)	Compatible with aqueous mobile phases.

Sample Preparation Protocols

The choice of extraction depends on the matrix complexity. We define two workflows: Protocol A (Biological Fluids/Trace) and Protocol B (Reaction Mixtures/QC).

Protocol A: Mixed-Mode Cation Exchange (MCX) for Plasma/Urine

Best for: Trace quantification (< 10 ng/mL) in complex biological matrices.

- Pre-treatment: Aliquot 200 µL plasma. Add 200 µL 4% H

  PO

  to acidify (disrupts protein binding and protonates the amine).
- Conditioning: Use Waters Oasis MCX (30 mg) or equivalent.

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- 1 mL Methanol.
- 1 mL Water (Milli-Q).

- Loading: Load pre-treated sample at gravity flow (~1 mL/min).
- Wash 1: 1 mL 2% Formic Acid in Water (Removes acidic/neutral interferences).
- Wash 2: 1 mL Methanol (Removes hydrophobic neutrals).
- Elution: 2 x 500 µL 5% NH

  OH in Methanol. (High pH deprotonates the amine, releasing it from the sorbent).
- Reconstitution: Evaporate to dryness under N

  at 40°C. Reconstitute in 100 µL Mobile Phase A.

Protocol B: Dilute-and-Shoot for Process Control

Best for: High concentration samples (> 1 µg/mL).

- Sampling: Take 50 µL of reaction mixture.
- Quench/Dilution: Add 950 µL Acetonitrile:Water (50:50) containing 0.1% Formic Acid.
- Filtration: Filter through 0.22 µm PTFE syringe filter.
- Analysis: Inject directly.

Analytical Method 1: LC-MS/MS (Trace Analysis)

This method provides the highest sensitivity and specificity, essential for distinguishing the target from isobaric impurities.

Instrument Parameters

- System: Agilent 6400 Series Triple Quad or equivalent.
- Column: Phenomenex Kinetex F5 (Pentafluorophenyl), 2.1 x 100 mm, 1.7 µm.

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- Why F5? PFP phases offer superior selectivity for halogenated pyridines and positional isomers compared to standard C18.

- Mobile Phase A: 0.1% Formic Acid in Water + 5mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.35 mL/min.
- Column Temp: 40°C.

Gradient Profile

Time (min)	%B	Event
0.0	5	Hold (Equilibration)
1.0	5	Load
6.0	90	Elute Target
7.5	90	Wash
7.6	5	Re-equilibrate
10.0	5	End

MS/MS Transitions (MRM)

Precursor (m/z)	Product (m/z)	CE (eV)	Role	Mechanism
157.1	126.0	22	Quantifier	Loss of methylamine (-31 Da)
157.1	99.0	35	Qualifier	Pyridine ring fragmentation
157.1	90.0	40	Qualifier	Secondary fragmentation

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Analytical Method 2: HPLC-UV (Purity & Assay)

Robust method for QC labs lacking MS detection.

- System: HPLC with PDA/UV detector.
- Column: Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm.
- Wavelength: 245 nm (Primary), 270 nm (Confirmation).
- Mobile Phase: Isocratic 70% Buffer / 30% Acetonitrile.
  - Buffer: 20 mM Potassium Phosphate (pH 3.0). Acidic pH ensures the amine is protonated, preventing peak tailing on silanol groups.
- Flow Rate: 1.0 mL/min.
- Retention Time: ~4.5 min.

Method Validation & Logic

Linearity & Range

- LC-MS/MS: 0.5 ng/mL – 1000 ng/mL (

).
- HPLC-UV: 0.5 µg/mL – 100 µg/mL.
- Weighting: Use

  weighting for calibration curves to improve accuracy at the lower limit of quantification (LLOQ).

Isomeric Selectivity (Critical)

The target (5-chloro-2-pyridyl) is an isomer of the common neonicotinoid metabolite (6-chloro-3-pyridyl).

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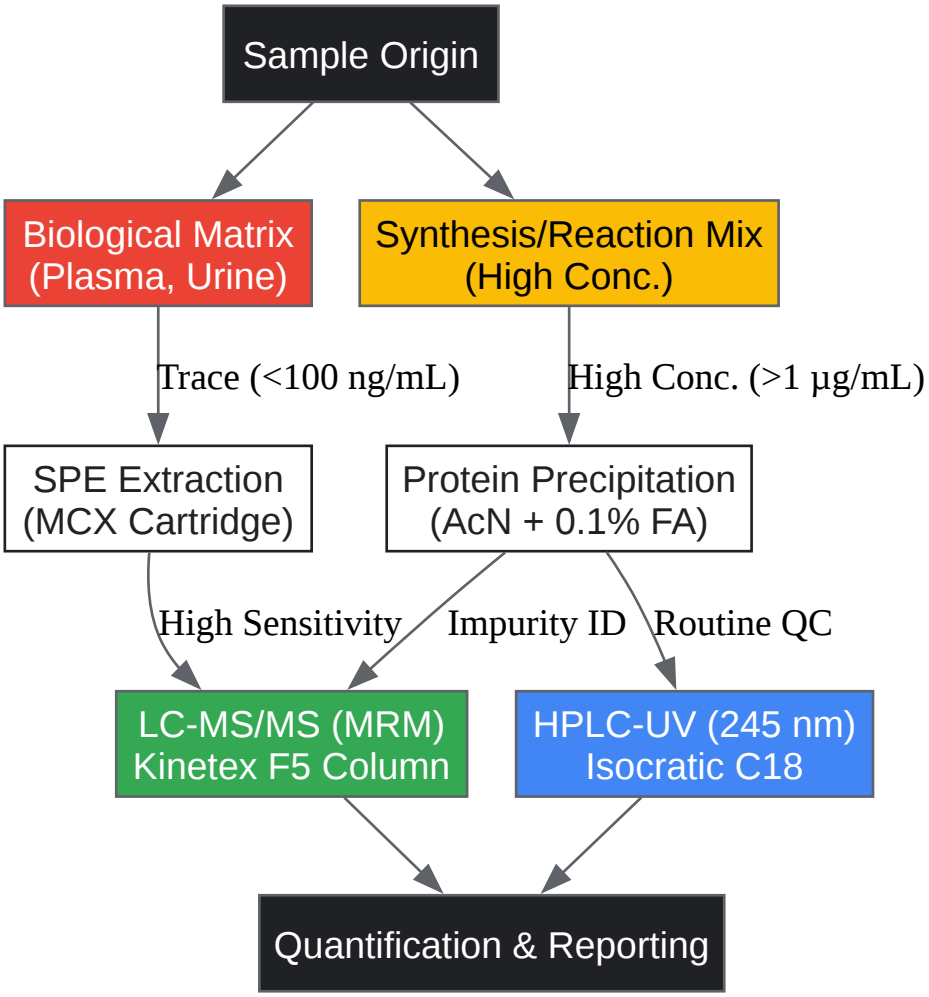
- Validation Step: You must inject a standard of the 6-chloro-3-pyridyl isomer (e.g., Acetamiprid metabolite IM-2-1) to confirm separation.
- Expectation: On the F5 column, the 5-chloro-2-pyridyl isomer typically elutes later due to the position of the chlorine atom relative to the nitrogen, affecting the dipole interaction with the stationary phase.

Workflow Visualization

The following diagram illustrates the decision matrix for selecting the appropriate extraction and analytical path based on sample origin.



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Caption: Decision tree for selecting sample preparation and analytical methods based on matrix complexity and sensitivity requirements.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary silanol interactions.	Ensure pH is < 3.0 (HPLC) or increase Ammonium Formate to 10mM (LC-MS).
Low Recovery (SPE)	Incomplete elution.	Ensure Elution solvent is freshly prepared 5% NH OH in MeOH.
Carryover	Adsorption to injector.	Use a needle wash of 50:50 Methanol:Water + 0.5% Formic Acid.
Split Peaks	Solvent mismatch.	Reconstitute sample in Mobile Phase A (Water-rich) rather than 100% MeOH.

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